

# Confirming the Target Engagement of GRP-60367 Hydrochloride: A Comparative Guide

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## Compound of Interest

Compound Name: GRP-60367 hydrochloride

Cat. No.: B8134323

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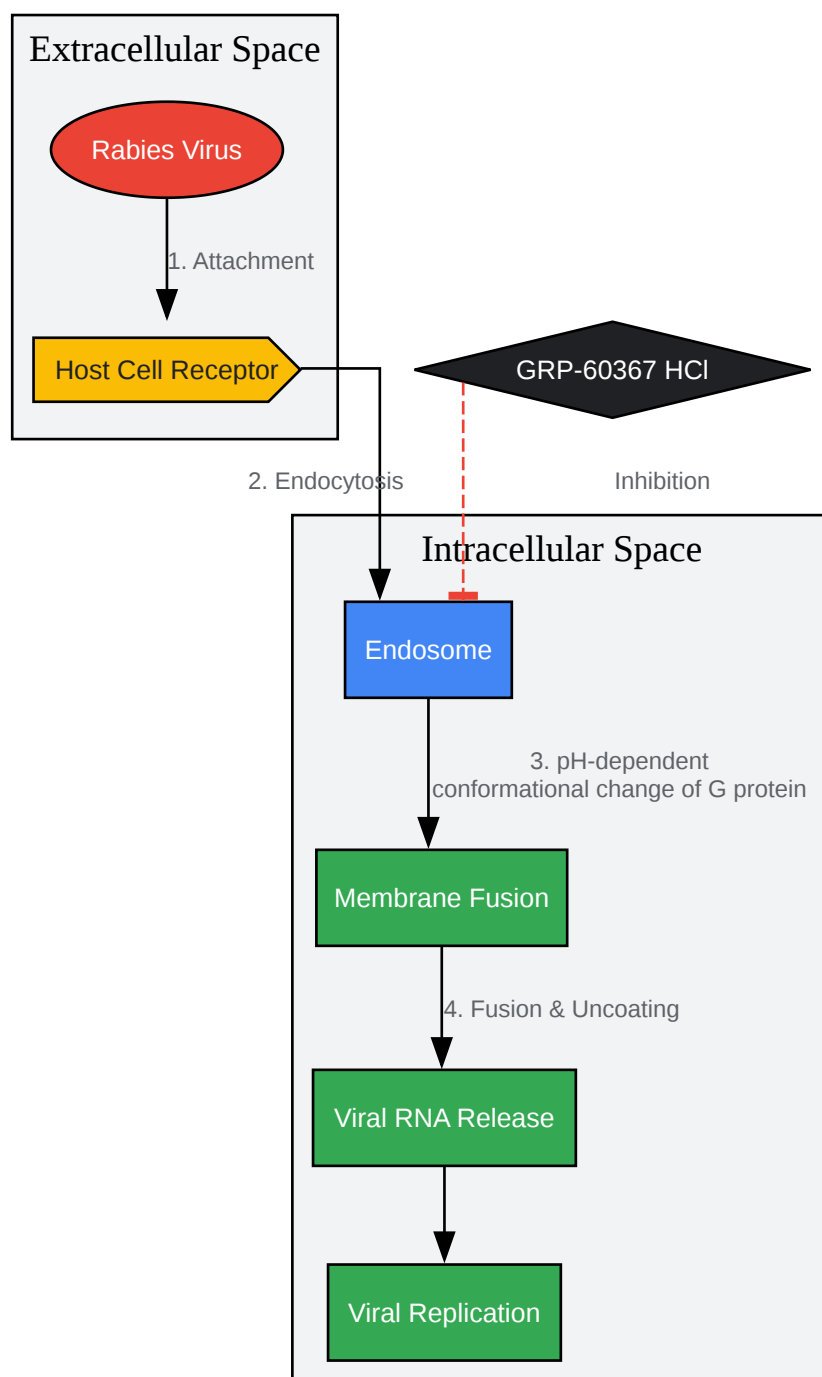
This guide provides a comprehensive overview of **GRP-60367 hydrochloride**, a first-in-class, potent, and specific direct-acting inhibitor of the rabies virus (RABV). A critical step in the development of such antiviral compounds is the confirmation of target engagement—demonstrating that the molecule interacts with its intended biological target within a cellular context. This guide compares **GRP-60367 hydrochloride** with other anti-rabies virus alternatives and provides detailed experimental protocols and supporting data to aid researchers in their drug development efforts.

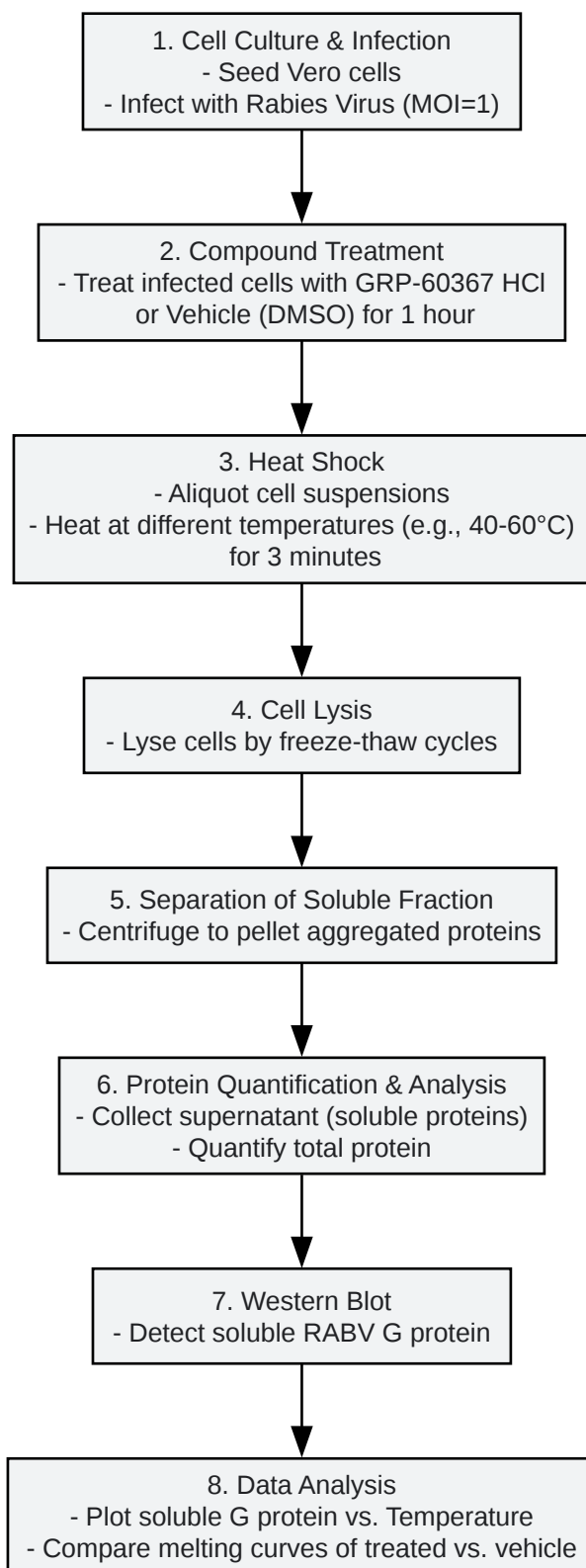
## Target Engagement of GRP-60367 Hydrochloride

**GRP-60367 hydrochloride** has been identified as an entry inhibitor of the rabies virus, with a reported half-maximal effective concentration (EC<sub>50</sub>) in the nanomolar range (2-52 nM) across various host cell lines. The specific molecular target of **GRP-60367 hydrochloride** is the rabies virus glycoprotein (RABV G), a key protein mediating the virus's entry into host cells. By binding to RABV G, **GRP-60367 hydrochloride** prevents the conformational changes necessary for the fusion of the viral envelope with the host cell membrane, thereby halting the infection at an early stage.

## Rabies Virus Entry and Inhibition Pathway

The following diagram illustrates the mechanism of rabies virus entry into a host cell and the inhibitory action of **GRP-60367 hydrochloride**.





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